

Personal protective equipment for handling AP14145

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Compound of Interest

Compound Name: AP14145

Cat. No.: B14907752

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Essential Safety and Handling Guide for AP14145

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal instructions for the handling of **AP14145**. Adherence to these procedures is critical for ensuring a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE)

While **AP14145** is not classified as a hazardous substance, standard laboratory best practices for handling chemical compounds should be strictly followed.^[1] The following Personal Protective Equipment (PPE) is mandatory when handling **AP14145** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	Essential to protect eyes from any airborne powder or splashes of solutions containing AP14145.
Hand Protection	Nitrile Gloves	Standard laboratory gloves provide sufficient protection against incidental contact. Change gloves immediately if they become contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and personal clothing from potential contamination.
Respiratory Protection	Not generally required	As AP14145 is a solid, respiratory protection is not typically necessary. However, if there is a risk of generating dust or aerosols, work should be conducted in a fume hood or a certified biological safety cabinet to ensure adequate ventilation. ^[1]

Operational Plans: Safe Handling and Storage

Proper handling and storage are crucial for maintaining the quality and stability of **AP14145**, as well as for laboratory safety.

Handling Procedures:

- Avoid Inhalation, and Contact with Eyes and Skin: Always handle **AP14145** in a well-ventilated area.^[1]

- Use in Designated Areas: Conduct all work with **AP14145** in a chemical fume hood or other designated containment area to minimize the risk of exposure.
- Prevent Dust Formation: Handle the solid compound carefully to avoid generating dust.[1]
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[1]
 - Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[1] A safety shower should be readily accessible.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[1]
 - Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Storage of AP14145:

Form	Storage Temperature	Duration	Additional Notes
Solid	-20°C	Store in a sealed container, away from moisture.[2]	
In Solvent	-80°C	6 months	Store in a sealed container, away from moisture.[2]
-20°C	1 month	Store in a sealed container, away from moisture.[2]	

Disposal Plan

As **AP14145** is classified as a non-hazardous solid chemical waste, the following disposal procedures should be followed in accordance with standard laboratory and institutional guidelines.

Step-by-Step Disposal Guide:

- Solid Waste:
 - Collect waste **AP14145** solid in a clearly labeled, sealed, and non-leaking container.
 - The label should clearly identify the contents as "**AP14145**" and be marked as "non-hazardous for disposal".
 - Dispose of the container through your institution's chemical waste disposal program. Do not mix with solvent waste.
- Contaminated Materials:
 - Disposable items such as gloves, weighing paper, and pipette tips that have come into contact with **AP14145** should be placed in a designated, sealed waste bag.
 - This bag should be disposed of as solid chemical waste through your institution's waste management service.
- Empty Containers:
 - Once empty, rinse the original container with a suitable solvent (e.g., ethanol or DMSO).
 - The rinsate should be collected and disposed of as chemical waste.
 - After rinsing, the container can typically be disposed of as regular lab glass or plastic waste, provided all labels are defaced.

Experimental Protocols

AP14145 is a negative allosteric modulator of KCa₂ (SK) channels.^{[3][4]} The following are summaries of key experimental protocols from published studies.

Patch-Clamp Recordings for KCa2 Channel Inhibition

This protocol, adapted from Simó-Vicens et al., 2017, is used to investigate the inhibitory effect of **AP14145** on heterologously expressed KCa2 channels.[3]

Cell Culture and Transfection:

- HEK293 cells are cultured in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum and penicillin-streptomycin.
- Cells are transiently transfected with the cDNA encoding the desired KCa2 channel subtype using a suitable transfection reagent.

Electrophysiological Recordings:

- Whole-cell patch-clamp recordings are performed at room temperature.
- The extracellular solution contains (in mM): 145 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, and 10 glucose, adjusted to pH 7.4.
- The intracellular (pipette) solution contains (in mM): 150 KCl, 5 EGTA, 1.6 CaCl₂, 2 MgCl₂, 5 HEPES, and 2 Na₂ATP, adjusted to pH 7.2. The free Ca²⁺ concentration is calculated and adjusted to the desired level.
- **AP14145** is dissolved in a suitable solvent (e.g., DMSO) and then diluted in the extracellular solution to the final desired concentrations.

Data Analysis:

- The inhibitory effect of **AP14145** is quantified by measuring the reduction in the KCa2 channel current at a specific membrane potential.
- The IC₅₀ value is determined by fitting the concentration-response data to a Hill equation.

In Vivo Assessment of Atrial Effective Refractory Period (AERP) in a Porcine Model

This protocol is a summary of the methods used by Diness et al., 2017, to evaluate the antiarrhythmic effects of **AP14145** in pigs.^[1]

Animal Model:

- Domestic pigs are used for the study.
- Atrial fibrillation (AF) can be induced by atrial tachypacing.

Electrophysiological Measurements:

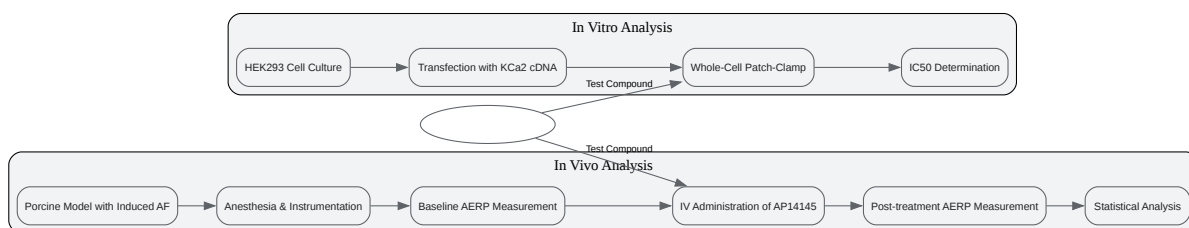
- Animals are anesthetized and instrumented for epicardial recording and stimulation.
- The atrial effective refractory period (AERP) is measured by delivering programmed electrical stimulation to the atria. A train of stimuli is followed by a premature extrastimulus. The AERP is the longest coupling interval that fails to elicit a response.
- **AP14145** is administered intravenously as a bolus or continuous infusion.
- AERP is measured before and after the administration of **AP14145** to assess its effect on atrial refractoriness.

Data Analysis:

- The change in AERP following **AP14145** administration is calculated and compared to baseline values.
- Statistical analysis is performed to determine the significance of the observed effects.

Visualizations

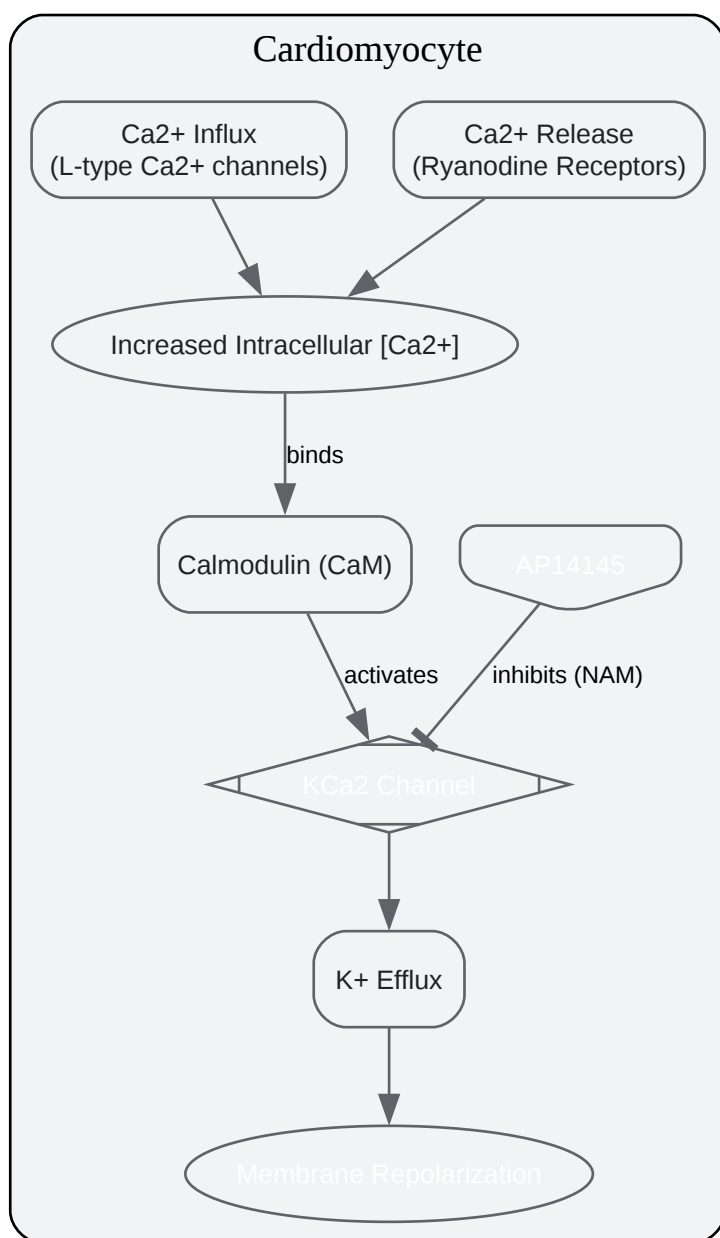
AP14145 Experimental Workflow



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Caption: Workflow for in vitro and in vivo evaluation of **AP14145**.

KCa2 Channel Signaling Pathway and AP14145 Inhibition



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Caption: **AP14145** as a negative allosteric modulator of the KCa2 channel.

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